

An In-depth Technical Guide to the Synthesis and Characterization of Ticlatone

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Compound of Interest

Compound Name: Ticlatone

Cat. No.: B1681313

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Abstract

Ticlatone, with the IUPAC name 6-Chloro-1,2-benzothiazol-3(2H)-one, is a notable antifungal agent belonging to the benzisothiazolinone class of compounds. This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and detailed characterization methodologies. The document includes established synthetic protocols, extensive characterization data, and an exploration of its proposed antifungal mechanism of action. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, key processes and pathways are visualized through diagrams generated using the DOT language.

Physicochemical Properties of Ticlatone

Ticlatone is a white to off-white solid with established antifungal properties. Its fundamental chemical and physical characteristics are summarized in the table below.

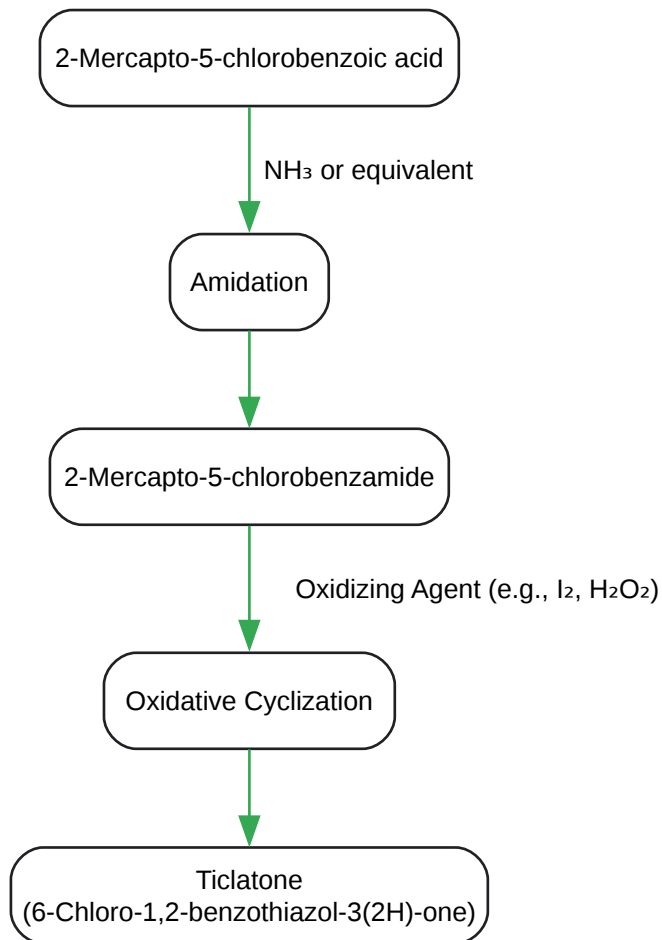
Property	Value	Reference
IUPAC Name	6-Chloro-1,2-benzothiazol-3(2H)-one	[1]
Synonyms	Ticlaton, Landromil	[2]
CAS Number	70-10-0	[2]
Chemical Formula	C ₇ H ₄ ClNOS	[2]
Molar Mass	185.63 g/mol	[2]
Melting Point	270-272 °C	[2]
Appearance	Off-White to Light Beige Solid	[2]
Density	1.515 ± 0.06 g/cm ³ (Predicted)	[2]

Synthesis of Ticlatone

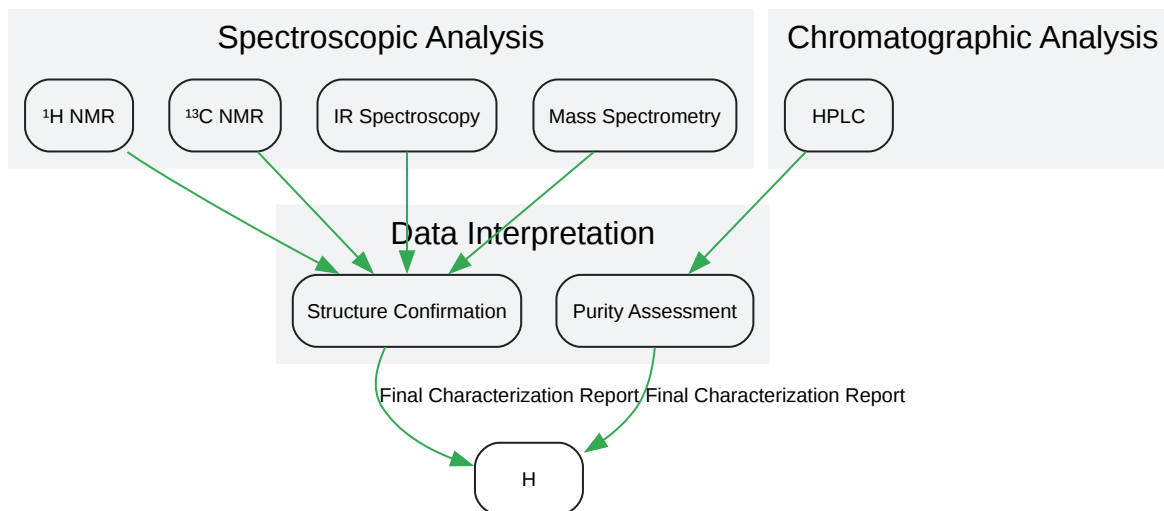
The synthesis of **Ticlatone** can be achieved through several reported methods. A common and effective approach involves the cyclization of a substituted benzamide precursor. The following section outlines a representative synthetic protocol.

Synthesis Workflow

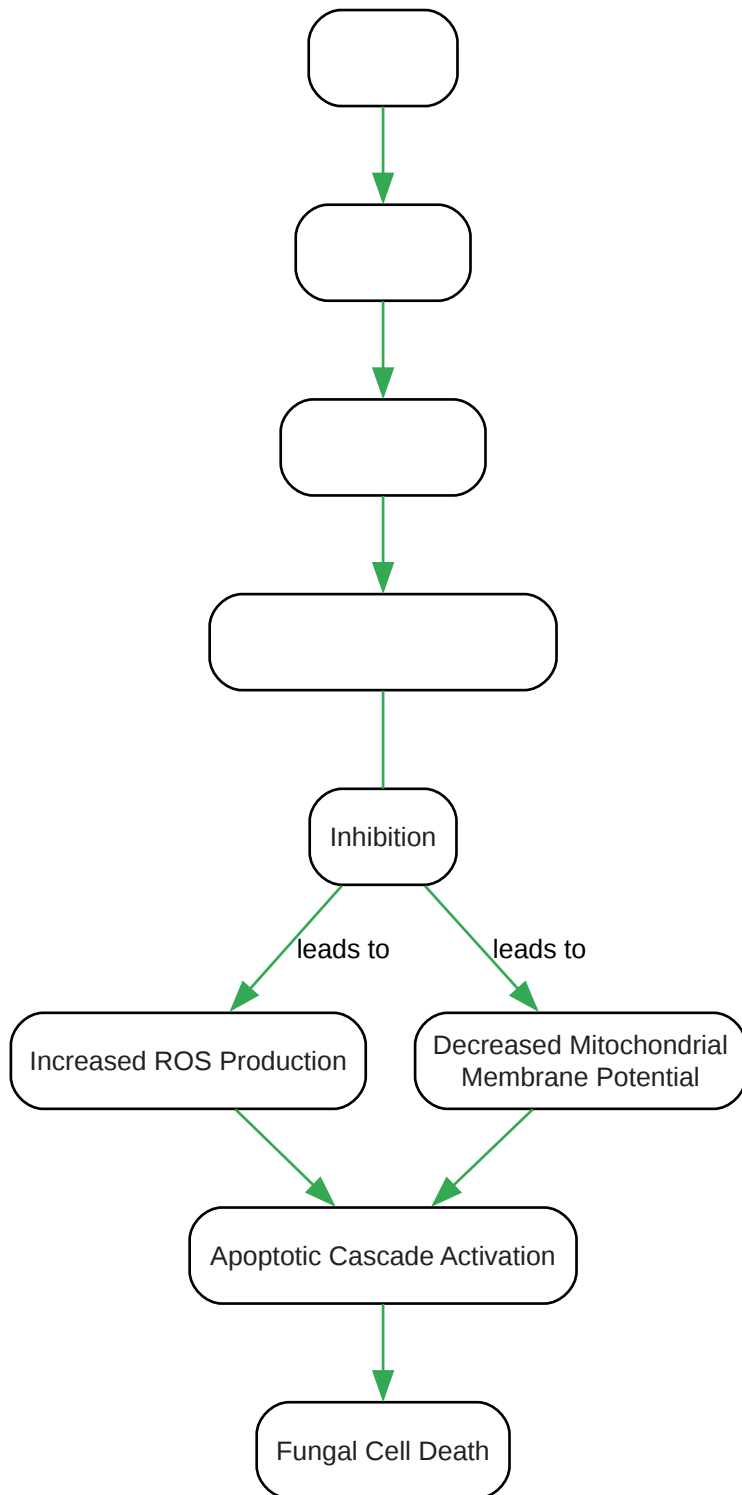
Ticlatone Synthesis Workflow



Ticlatone Characterization Workflow



Proposed Antifungal Signaling Pathway of Ticlatone

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References

- 1. Frontiers | HIV nucleocapsid proteins as targets for novel 1,2-benzisothiazol-3(2H)-one benzenesulfonamides: synthesis and antiretroviral activity [frontiersin.org]
- 2. 6-CHLORO-1,2-BENZISOTHIAZOL-3(2H)-ONE CAS#: 70-10-0 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis and Characterization of Ticlatone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681313#ticlatone-synthesis-and-characterization]

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